

Application Note: Functionalization & Assay Development with 5-Bromo-1-methylquinolin-2(1H)-one

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Compound of Interest

Compound Name:	5-Bromo-1-methylquinolin-2(1H)-one
CAS No.:	1187933-35-2
Cat. No.:	B1527773

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Executive Summary

5-Bromo-1-methylquinolin-2(1H)-one (BMQ) represents a "privileged scaffold" in medicinal chemistry and probe development. Unlike its non-methylated counterparts, the N-methyl group locks the heterocycle in the quinolone (lactam) tautomer, preventing the formation of quinolinol species and enhancing solubility in organic solvents. The bromine atom at the C5 position serves as a strategic orthogonal handle for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), enabling the rapid generation of structure-activity relationship (SAR) libraries or the attachment of fluorophores.

This guide details the protocols for utilizing BMQ as a core building block to develop fluorescent turn-on probes and bioactive small-molecule inhibitors (specifically targeting kinases such as VEGFR-2, a common target for quinolinone derivatives).

Chemical Profile & Handling

Property	Specification
CAS Number	99465-09-5
Molecular Formula	C ₁₀ H ₈ BrNO
Molecular Weight	238.08 g/mol
Solubility	Soluble in DMSO (>50 mM), DMF, DCM; Sparingly soluble in water.
Storage	Store solid at 2-8°C, protected from light. DMSO stocks stable at -20°C for 6 months.
Key Feature	C5-Bromine Handle: High reactivity for cross-coupling.N-Methylation: Prevents H-bond donor interactions, improving membrane permeability.

Application 1: Synthesis of Fluorescent Probes via Suzuki-Miyaura Coupling

Principle

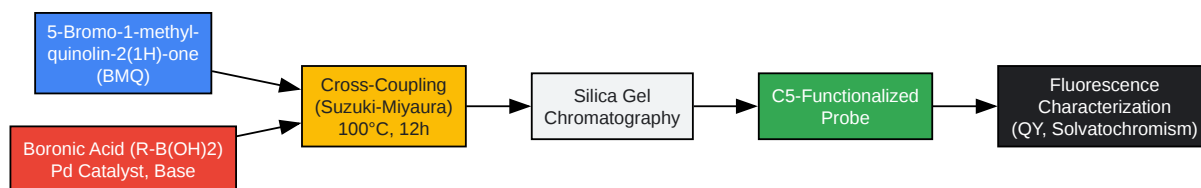
The BMQ scaffold possesses intrinsic fluorescence (typically

nm,

nm). By coupling extended

-systems or electron-donating groups (EDGs) to the C5 position, the emission maximum can be red-shifted into the visible range (450–550 nm), creating "push-pull" fluorophores suitable for biological imaging or environmental sensing.

Experimental Workflow Diagram



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Caption: Workflow for transforming the BMQ scaffold into functional fluorescent probes via Pd-catalyzed coupling.

Protocol: C5-Arylation of BMQ

Objective: To synthesize a library of 5-aryl-1-methylquinolin-2(1H)-ones to screen for red-shifted fluorescence.

Reagents:

- Substrate: **5-Bromo-1-methylquinolin-2(1H)-one** (1.0 equiv)
- Coupling Partner: Aryl boronic acid (e.g., 4-methoxyphenylboronic acid) (1.2 equiv)
- Catalyst: Pd(dppf)Cl₂·DCM (0.05 equiv)
- Base: K₂CO₃ (2.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 v/v)

Step-by-Step Procedure:

- Preparation: In a 20 mL scintillation vial equipped with a magnetic stir bar, add BMQ (100 mg, 0.42 mmol), the aryl boronic acid (0.50 mmol), K₂CO₃ (116 mg, 0.84 mmol), and Pd(dppf)Cl₂·DCM (17 mg, 0.021 mmol).
- Degassing: Seal the vial with a septum cap. Evacuate and backfill with Nitrogen gas () three times to remove oxygen (critical to prevent catalyst poisoning).
- Solvation: Inject degassed 1,4-dioxane (4 mL) and degassed water (1 mL) via syringe.
- Reaction: Heat the mixture to 90°C in a heating block for 12–16 hours. The solution should turn dark brown/black.
- Work-up: Cool to room temperature. Dilute with Ethyl Acetate (20 mL) and wash with water (2 x 10 mL) and brine (1 x 10 mL). Dry the organic layer over anhydrous Na₂SO₄.

- Purification: Concentrate under reduced pressure. Purify via flash column chromatography (Hexanes:Ethyl Acetate gradient, typically 0-50% EtOAc).
- Validation: Verify product identity via ^1H -NMR and Mass Spectrometry (ESI-MS).

Application 2: Photophysical Assay Development

Principle

Once the library is synthesized, the compounds must be characterized to determine their utility as probes. This protocol establishes the Quantum Yield (QY) and Stokes Shift.

Protocol: Spectroscopic Characterization

Equipment: UV-Vis Spectrophotometer, Fluorescence Spectrofluorometer.

Step-by-Step Procedure:

- Stock Solution: Prepare 10 mM stock solutions of the purified derivatives in DMSO.
- Working Solutions: Dilute stocks to 10 μM in various solvents of differing polarity (e.g., Toluene, DCM, Methanol, PBS buffer).
- Absorption Scan: Record UV-Vis spectra (250–600 nm). Identify the absorption maximum (). Note: Ensure Absorbance is < 0.1 to avoid inner filter effects.
- Emission Scan: Excite the sample at . Record emission spectra (300–700 nm).
- Quantum Yield Calculation: Use Quinine Sulfate (in 0.1 M H_2SO_4 , QY=0.54) as a reference standard.

(Where Grad is the slope of Integrated Fluorescence vs. Absorbance, and is the refractive index of the solvent).

Data Output Example:

Derivative	Solvent	(nm)	(nm)	Stokes Shift (nm)	Quantum Yield ()
BMQ (Parent)	MeOH	310	405	95	0.05
5-(4-OMe-Ph)-BMQ	MeOH	345	480	135	0.42
5-(4-NO ₂ -Ph)-BMQ	MeOH	330	N/A	N/A	<0.01 (Quenched)

Application 3: Biological Screening (VEGFR-2 Inhibition Model)[1]

Scientific Rationale

Quinolin-2(1H)-one derivatives are structural isosteres of known kinase inhibitors (e.g., Lenvatinib, Cabozantinib scaffolds). The 5-position functionalization allows the molecule to extend into the hydrophobic pocket of the ATP-binding site of kinases like VEGFR-2.

Assay Protocol: Kinase Inhibition Screening

Reagents:

- Recombinant VEGFR-2 Kinase.
- ATP (10 μ M).
- Substrate peptide (Poly Glu:Tyr).
- ADP-Glo™ Kinase Assay Kit (Promega) or similar luminescent detection system.

Workflow:

- Compound Preparation: Prepare a 3-fold serial dilution of the synthesized BMQ derivatives in DMSO (Top concentration: 100 μ M).

- Incubation: Mix Kinase (2 ng/μL), Substrate, and Compound in a 384-well white plate. Incubate for 10 min at RT.
- Reaction Start: Add ATP to initiate the kinase reaction. Incubate for 60 min at RT.
- Detection: Add ADP-Glo™ Reagent (terminates reaction, depletes remaining ATP). Incubate 40 min. Add Kinase Detection Reagent (converts ADP to ATP -> Luciferase light).
- Analysis: Measure Luminescence (RLU). Plot RLU vs. log[Compound] to determine IC₅₀.

References

- Albrecht, A. et al. "Synthesis and fluorescence properties of boroisoquinolines, a new family of fluorophores." PMC - NIH. Available at: [\[Link\]](#)
- MDPI. "Quinolin-4-ones: Methods of Synthesis and Application in Medicine." Molecules. Available at: [\[Link\]](#)
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Sources

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